

ONO-8590580 Technical Support Center: Solubility and Formulation Guide

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Compound of Interest

Compound Name: ONO-8590580

Cat. No.: B15620801

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This technical support resource provides researchers, scientists, and drug development professionals with a centralized hub for troubleshooting solubility issues and accessing recommended solvent information for **ONO-8590580**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for initially dissolving **ONO-8590580**?

A1: For creating stock solutions, Dimethyl Sulfoxide (DMSO) is the recommended solvent.^{[1][2]} It is advisable to use freshly opened, anhydrous DMSO as the compound is hygroscopic, and the presence of water can significantly impact solubility.^[1]

Q2: I am having trouble dissolving **ONO-8590580** in DMSO. What can I do?

A2: If you are experiencing difficulty dissolving **ONO-8590580** in DMSO, you can try the following troubleshooting steps:

- Warming: Gently warm the solution to 60°C.^[1]
- Sonication: Use an ultrasonic bath to aid in dissolution.^{[1][2]}

- Ensure Solvent Quality: Use a new, unopened bottle of anhydrous DMSO.[1]

Q3: My application is sensitive to DMSO. Are there alternative solvents or formulations?

A3: For applications where high concentrations of DMSO are not suitable, such as in vivo studies, a co-solvent system is recommended. Formulations using a combination of DMSO, PEG300, Tween-80, and a saline buffer have been successfully used.[1][2]

Solubility Data

The following table summarizes the solubility of **ONO-8590580** in various solvents and formulations.

Solvent/Formulation	Concentration	Method	Source
DMSO	50 mg/mL (132.83 mM)	Ultrasonic and warming to 60°C	MedchemExpress[1]
DMSO	60 mg/mL (159.39 mM)	Sonication is recommended	TargetMol[2]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.08 mg/mL	See protocol below	MedchemExpress[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	2 mg/mL (5.31 mM)	Sonication is recommended	TargetMol[2]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.08 mg/mL	See protocol below	MedchemExpress[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Weigh out the desired amount of **ONO-8590580** powder.

- Add the appropriate volume of anhydrous DMSO to achieve a 10 mM concentration (e.g., for 1 mg of **ONO-8590580** with a molecular weight of 376.43 g/mol, add 0.2657 mL of DMSO).
[1]
- If the compound does not fully dissolve, sonicate the vial in an ultrasonic bath.
- If necessary, gently warm the solution to 60°C with intermittent vortexing until the solid is completely dissolved.[1]
- Store the stock solution at -20°C for up to one year or at -80°C for up to two years.[1]

Protocol 2: Preparation of an In Vivo Formulation (Co-Solvent System)

This protocol yields a clear solution of at least 2.08 mg/mL.[1]

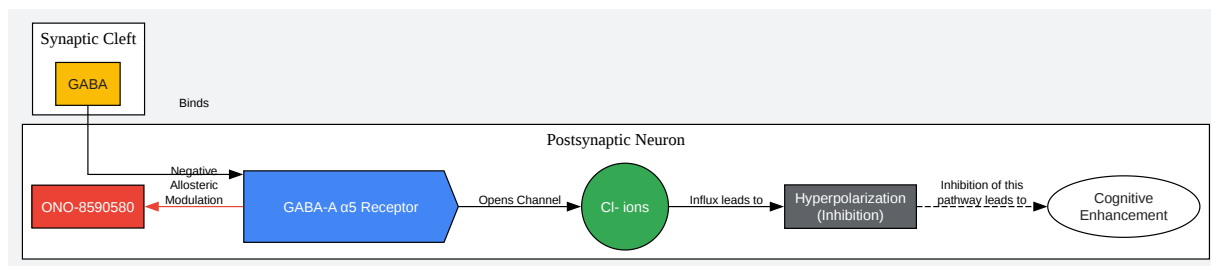
- Prepare a 20.8 mg/mL stock solution of **ONO-8590580** in anhydrous DMSO.
- To prepare 1 mL of the final formulation, take 100 µL of the 20.8 mg/mL DMSO stock solution and add it to 400 µL of PEG300.
- Mix the solution thoroughly.
- Add 50 µL of Tween-80 and mix again until the solution is homogeneous.
- Add 450 µL of saline to bring the final volume to 1 mL. Mix thoroughly.

Visual Guides

ONO-8590580 Signaling Pathway

ONO-8590580 is a negative allosteric modulator (NAM) of the GABAA $\alpha 5$ receptor.[1][2][3]

These receptors are predominantly expressed in the hippocampus and are involved in memory and learning processes.[4] By negatively modulating the receptor, **ONO-8590580** can enhance cognitive function.[3][5][6]

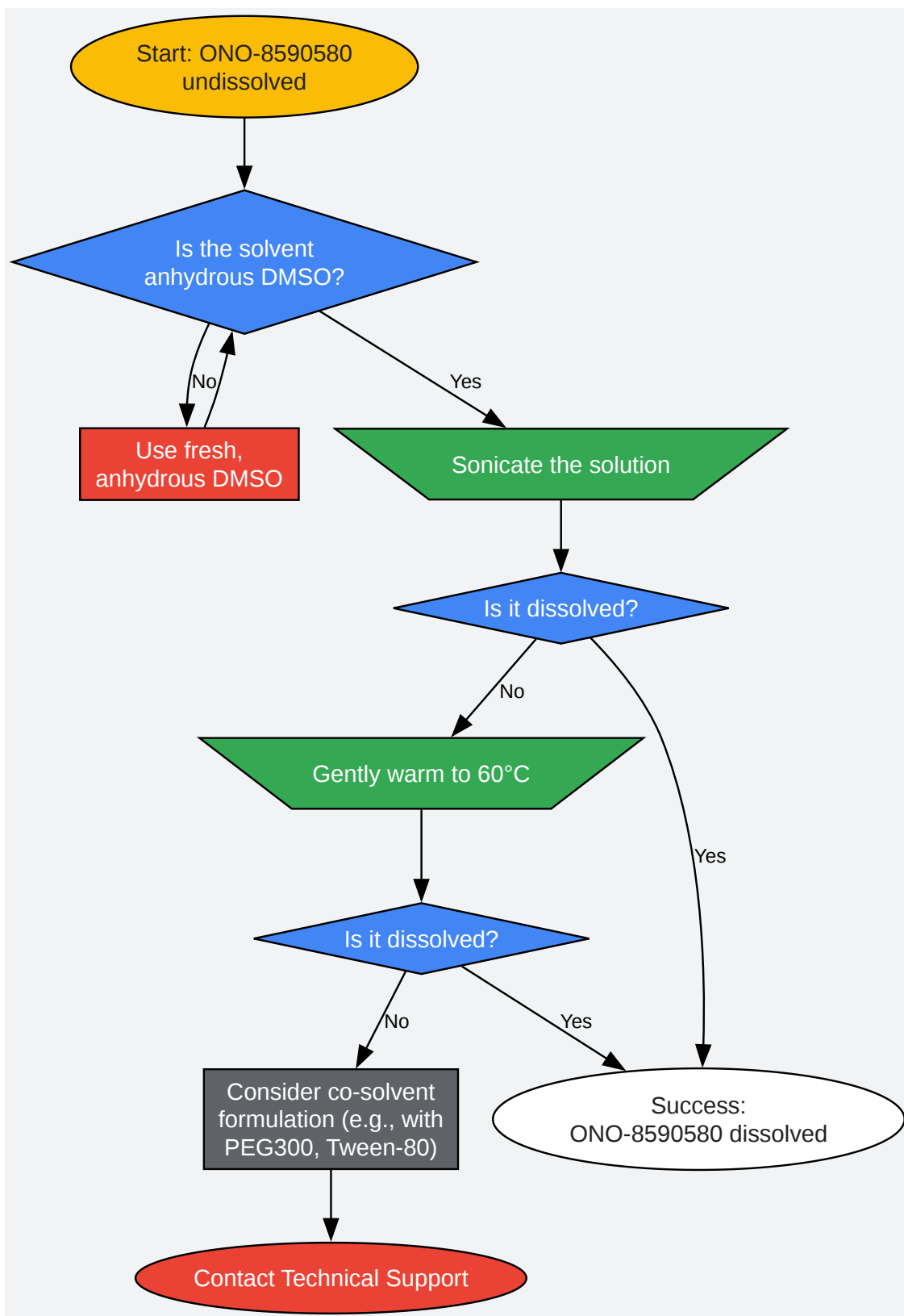


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Caption: Signaling pathway of **ONO-8590580** as a GABA α 5 NAM.

Troubleshooting Workflow for Solubility Issues

This workflow provides a logical sequence of steps to address common solubility challenges encountered with **ONO-8590580**.



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